

Technical Guide: Physicochemical Properties of 2-Methyl-3-nitroanisole

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Compound of Interest

Compound Name: 2-Methyl-3-nitroanisole

Cat. No.: B1293961

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **2-Methyl-3-nitroanisole**, with a specific focus on its melting point. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Physicochemical Data

The quantitative physicochemical properties of **2-Methyl-3-nitroanisole** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Melting Point	54-56 °C	[1] [2] [3] [4] [5]
Boiling Point	94-96 °C at 0.5 mmHg	[1] [5]
Molecular Weight	167.16 g/mol	[2] [3] [4] [6]
Density	1.2 ± 0.1 g/cm ³	[1]
Flash Point	>230 °F (>110 °C)	[1] [5]
Refractive Index	1.538	[1]
Appearance	Yellow to pale brown powder or crystalline powder	[1] [5]
Solubility	Soluble in Methanol	[5]

Experimental Protocol: Melting Point Determination

The following is a standard protocol for the determination of the melting point of **2-Methyl-3-nitroanisole** using a digital melting point apparatus.

Objective: To accurately determine the melting point range of a solid sample of **2-Methyl-3-nitroanisole**.

Materials and Equipment:

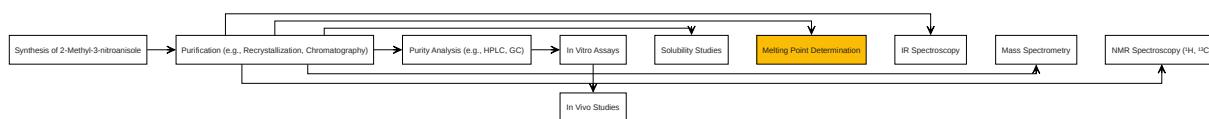
- **2-Methyl-3-nitroanisole** sample (solid)
- Capillary tubes (sealed at one end)
- Digital melting point apparatus
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Safety glasses and lab coat

Procedure:

- **Sample Preparation:**
 - Ensure the **2-Methyl-3-nitroanisole** sample is a fine, dry powder. If necessary, gently grind the crystalline sample using a mortar and pestle.
 - Carefully pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- **Apparatus Setup:**
 - Turn on the digital melting point apparatus and allow it to stabilize.
 - Set the starting temperature to approximately 10°C below the expected melting point (e.g., 45°C).
 - Set the heating rate (ramp rate) to a slow value, typically 1-2°C per minute, to ensure accurate determination.
- **Melting Point Measurement:**
 - Insert the packed capillary tube into the heating block of the apparatus.
 - Visually observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Continue to observe the sample and record the temperature at which the last solid crystal melts (the clear point).
 - The melting point is reported as the range between these two temperatures.
- **Repeatability:**
 - To ensure accuracy, repeat the measurement with two more samples. The recorded melting point ranges should be in close agreement.

Logical Workflow for Compound Characterization

As no specific signaling pathways for **2-Methyl-3-nitroanisole** are prominently documented in the initial literature search, a logical experimental workflow for its general characterization is presented below. This workflow is a standard approach for the analysis of a novel or synthesized chemical compound.



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Caption: Experimental workflow for the synthesis, purification, and characterization of **2-Methyl-3-nitroanisole**.

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